

3,5-Dimethoxybenzaldehyde solubility DMSO methanol

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 3,5-Dimethoxybenzaldehyde

CAS No.: 7311-34-4

Cat. No.: S749997

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Technical Guide: 3,5-Dimethoxybenzaldehyde

Chemical Identification and Properties

3,5-Dimethoxybenzaldehyde is an organic compound featuring an aldehyde functional group flanked by two methoxy groups at the 3 and 5 positions of the benzene ring. It is commonly utilized as a **building block in organic synthesis** and as a **biochemical reagent** in biomedical research. [1]

The table below summarizes its core chemical identifiers and physicochemical properties:

Property	Value / Description
CAS Registry Number	7311-34-4 [2] [3] [4]
Molecular Formula	C ₉ H ₁₀ O ₃ [2] [3] [4]
Molecular Weight	166.17 - 166.18 g/mol [2] [3] [4]
IUPAC Name	3,5-dimethoxybenzaldehyde [3]
Appearance	White to off-white crystalline solid or powder [3] [1]

Property	Value / Description
Melting Point	45-48 °C (lit.) [4] [1] [5]
Boiling Point	151 °C/16 mmHg (lit.); 276.5 ± 0.0 °C at 760 mmHg [4] [1]
Flash Point	>112 °C (>230 °F) [3] [4] [5]
Log P	1.53 (est.) [1] [5]
Density	1.1 ± 0.1 g/cm ³ [1]

Solubility Profile and Preparation

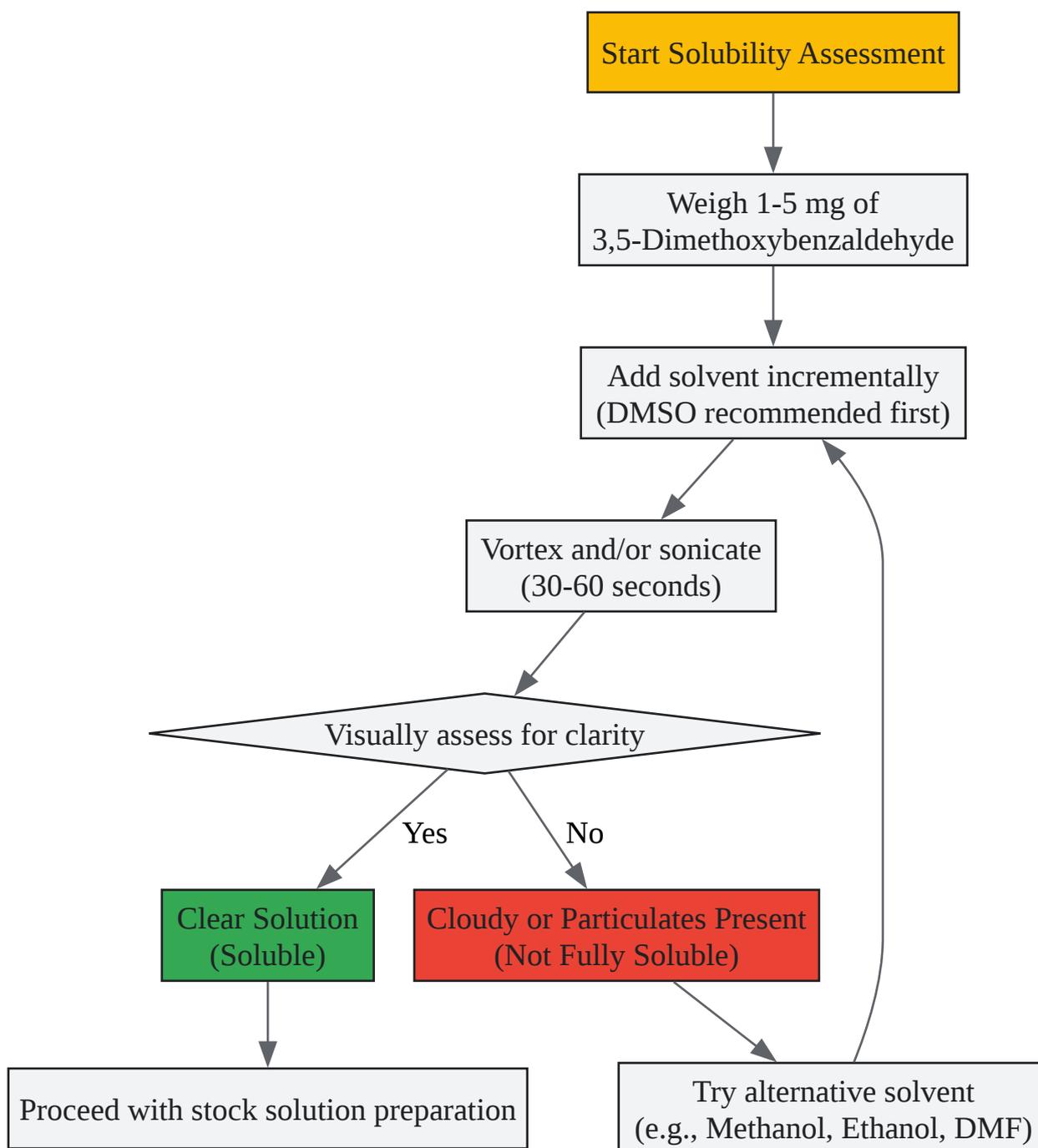
Qualitative Solubility Data

A comprehensive, quantitative solubility profile for **3,5-Dimethoxybenzaldehyde** in common laboratory solvents is not available in the searched literature. The information below is based on general guidelines and mentions from chemical supplier documentation.

- **Dimethyl Sulfoxide (DMSO):** This is indicated as a primary solvent for dissolving **3,5-Dimethoxybenzaldehyde** for research purposes. One source explicitly states it may "dissolve in DMSO (in most cases)", positioning it as the first choice for preparing stock solutions, particularly for biological assays. [1]
- **Methanol and Ethanol:** Specific data on solubility in methanol or ethanol was not located. However, these alcohols are listed among common solvents (like water and DMF) that *may* be tried if DMSO is not suitable. [1] Its **insolubility in water** is consistently reported. [3] [5]

Experimental Solubility Protocol

Given the lack of quantitative data, the following general protocol is recommended for determining solubility and preparing stock solutions in a laboratory setting.



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Stock Solution Preparation for Bioassays

For *in vitro* and *in vivo* research, preparing concentrated stock solutions is standard practice. The following table provides a calculator for preparing stock solutions of **3,5-Dimethoxybenzaldehyde** in DMSO. [1]

Desired Concentration	Volume of DMSO per 1 mg of compound	Volume of DMSO per 5 mg of compound	Volume of DMSO per 10 mg of compound
1 mM	6.02 mL	30.09 mL	60.18 mL
5 mM	1.20 mL	6.02 mL	12.04 mL
10 mM	0.60 mL	3.01 mL	6.02 mL

It is critical to **use freshly prepared stock solutions** for optimal results in experiments. Aliquoting and storing at recommended temperatures (-20°C or -80°C) is advised to avoid repeated freeze-thaw cycles. [1]

DMSO Considerations in Preclinical Research

The use of DMSO as a solvent in biological assays requires careful consideration, as even ultra-low concentrations can have significant off-target effects.

- **Heterogeneous Cellular Effects:** A 2021 study demonstrated that DMSO concentrations as low as **0.0008% to 0.004% v/v** had broad and heterogeneous effects on signaling networks in Non-Small Cell Lung Cancer (NSCLC) cell lines. These effects were cell line-specific and led to changes in the phosphorylation levels of numerous kinases and downstream substrates. [6]
- **Impact on Drug Screening:** These DMSO-induced alterations can modulate cellular response to drug screening, potentially interfering with a compound's mechanism of action and leading to inaccurate results. [6]
- **Solvent Selection:** When solubility allows, DMSO may be a preferable vehicle to ethanol for certain biological models. A study on *Trypanosoma cruzi* found that parasites recovered normal growth after exposure to up to 5% DMSO, whereas growth was more affected by ethanol, suggesting DMSO is better tolerated in this system. [7] Another study on bovine retina also suggested that ethanol, but not DMSO, might impair certain signaling pathways. [7]

Safety and Handling

Proper handling procedures are essential to ensure safety when working with **3,5-Dimethoxybenzaldehyde**.

- **Hazard Statements:** According to GHS labeling, the compound may cause **skin irritation, serious eye irritation, and respiratory irritation**. [3]

- **Personal Protective Equipment (PPE):** It is recommended to wear **gloves, eye protection (eyeshields), and a dust mask type N95 (US)** when handling the powder. [4]
- **Storage:** The chemical should be kept in a **sealed container, protected from air and moisture**, ideally in a dark, dry place at room temperature. [1] [5]

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To cite this document: Smolecule. [3,5-Dimethoxybenzaldehyde solubility DMSO methanol].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b749997#3-5-dimethoxybenzaldehyde-solubility-dmsol-methanol>]

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